

Physical properties of 2-Hydroxydecanenitrile (melting point, boiling point, solubility)

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Compound of Interest

Compound Name: 2-Hydroxydecanenitrile

Cat. No.: B15082039

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An In-depth Technical Guide to the Physical Properties of 2-Hydroxydecanenitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **2-Hydroxydecanenitrile**, including its melting point, boiling point, and solubility. Due to the limited availability of experimental data for this specific compound, this guide leverages data from homologous shorter-chain 2-hydroxynitriles to predict its properties. Furthermore, detailed experimental protocols for the determination of these key physical characteristics are provided.

Predicted Physical Properties of 2-Hydroxydecanenitrile

The physical properties of **2-Hydroxydecanenitrile** are influenced by its molecular structure, which includes a ten-carbon chain, a hydroxyl group (-OH), and a nitrile group (-CN). The long carbon chain suggests it will be a waxy solid or a liquid at room temperature. The presence of the polar hydroxyl and nitrile groups allows for hydrogen bonding and dipole-dipole interactions, which are expected to result in a relatively high boiling point and some solubility in polar solvents.

Based on the trends observed in the homologous series of 2-hydroxynitriles, the following properties for **2-Hydroxydecanenitrile** are predicted:

Physical Property	Predicted Value/Characteristic	Rationale
Melting Point	Expected to be a low-melting solid	As the carbon chain length increases in a homologous series, the van der Waals forces become stronger, generally leading to a higher melting point. Given that shorter-chain 2-hydroxynitriles are liquids or low-melting solids at room temperature, 2-Hydroxydecanenitrile is likely to be a solid with a melting point above room temperature.
Boiling Point	Expected to be significantly higher than shorter-chain analogs	Boiling points in a homologous series increase with increasing molecular weight due to stronger intermolecular forces. The presence of a hydroxyl group allows for hydrogen bonding, which significantly elevates the boiling point.
Solubility in Water	Low to negligible	While the hydroxyl and nitrile groups can form hydrogen bonds with water, the long, nonpolar ten-carbon chain is the dominant feature, leading to poor water solubility. Solubility in water decreases as the carbon chain length increases in a homologous series.
Solubility in Organic Solvents	Soluble in polar organic solvents	Expected to be soluble in alcohols, ethers, and other polar organic solvents due to

the presence of the polar functional groups. Solubility in nonpolar solvents like petroleum ether is expected to be limited.

Data from Homologous 2-Hydroxynitriles

The following table summarizes the available physical property data for shorter-chain 2-hydroxynitriles, which informs the predictions for **2-Hydroxydecanenitrile**.

Compound	Molecular Formula	Melting Point (°C)	Boiling Point (°C)	Solubility in Water
2-Hydroxybutanenitrile	C ₄ H ₇ NO	Not available	179	Soluble
2-Hydroxyisobutyronitrile	C ₄ H ₇ NO	-19	82 (at 23 mmHg)	Soluble
2-Hydroxyhexanenitrile	C ₆ H ₁₁ NO	Not available	Not available	Not available
2-Hydroxy-3-methylbutanenitrile	C ₅ H ₉ NO	Not available	Not available	Water-soluble ^[1]

Experimental Protocols

Detailed methodologies for the determination of the physical properties of **2-Hydroxydecanenitrile** are outlined below.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. This is a key indicator of purity.

Methodology:

- **Sample Preparation:** A small amount of the crystalline **2-Hydroxydecanenitrile** is finely powdered.
- **Capillary Tube Loading:** The powdered sample is packed into a thin-walled capillary tube, sealed at one end, to a height of about 3 mm.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a melting point apparatus, such as a Thiele tube filled with oil or a modern digital melting point apparatus.
- **Heating:** The apparatus is heated slowly, at a rate of 1-2°C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow (0.5-1°C).

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology:

- **Sample Preparation:** A small volume (a few milliliters) of liquid **2-Hydroxydecanenitrile** is placed in a small test tube or fusion tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed inverted (open end down) into the liquid.
- **Apparatus Setup:** The test tube is attached to a thermometer, with the bulb of the thermometer level with the liquid. The assembly is then heated in a suitable heating bath

(e.g., an oil bath or a heating block).

- **Heating and Observation:** The bath is heated gently. As the boiling point is approached, a steady stream of bubbles will emerge from the inverted capillary.
- **Recording the Boiling Point:** The heating is stopped, and the bath is allowed to cool slowly. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.

Solubility Determination

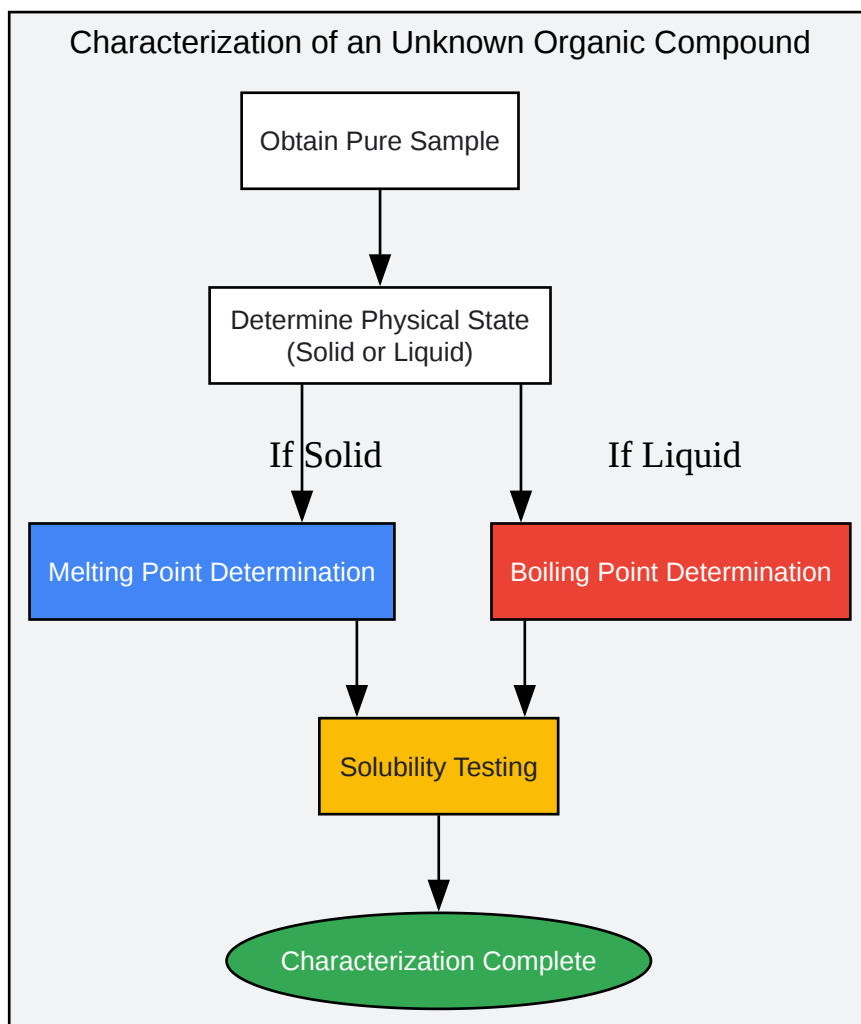
Solubility tests provide information about the polarity of a compound and the presence of acidic or basic functional groups.

Methodology:

- **Sample Preparation:** A small, measured amount of **2-Hydroxydecanenitrile** (e.g., 10 mg for a solid or 2-3 drops for a liquid) is placed in a small test tube.
- **Solvent Addition:** A small volume of the solvent (e.g., 0.5 mL of water) is added to the test tube.
- **Observation:** The mixture is agitated vigorously. The compound is classified as "soluble" if it forms a homogeneous solution, and "insoluble" if a separate phase remains.
- **Systematic Testing:** This procedure is repeated with a range of solvents of varying polarity, such as:
 - Water (to assess polarity and hydrogen bonding capability)
 - 5% Sodium Hydroxide (to test for acidic functional groups)
 - 5% Hydrochloric Acid (to test for basic functional groups)
 - Polar organic solvents (e.g., ethanol, acetone)
 - Nonpolar organic solvents (e.g., hexane, toluene)

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for characterizing an unknown organic compound, such as **2-Hydroxydecanenitrile**, by determining its key physical properties.



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